

ASN04421891 chemical structure and properties

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Compound of Interest

Compound Name: ASN04421891

Cat. No.: B1665288

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In-Depth Technical Guide: ASN04421891

For Researchers, Scientists, and Drug Development Professionals

Introduction

ASN04421891 is a potent and selective modulator of the G protein-coupled receptor 17 (GPR17). This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols. The information presented is intended to support further research and drug development efforts targeting neurodegenerative diseases and other conditions where GPR17 signaling plays a crucial role.

Chemical Structure and Properties

ASN04421891 is a synthetic organic compound with a complex molecular structure. Its identity and key physicochemical properties are summarized below.

Table 1: Chemical and Physicochemical Properties of **ASN04421891**

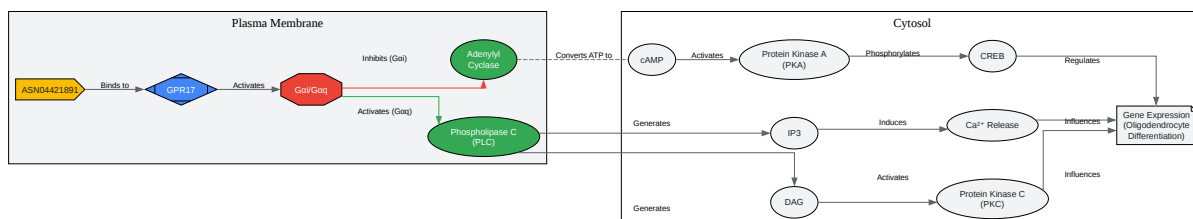
Property	Value	Source
IUPAC Name	6-methoxy-3-[[1-(2-methoxyethyl)tetrazol-5-yl]-[(2-phenylethyl)(phenylmethyl)amino]methyl]quinolin-2-one	PubChem
Molecular Formula	C30H32N6O3	PubChem
Molecular Weight	524.61 g/mol	[1]
Canonical SMILES	<chem>COCCn1nnnc1C(c1cc2cc(OC)ccc2[nH]c1=O)N(Cc1ccccc1)Cc1ccccc1</chem>	PubChem
InChI	InChI=1S/C30H32N6O3/c1-38-18-17-36-29(32-33-34-36)28(26-20-24-19-25(39-2)13-14-27(24)31-30(26)37)35(21-23-11-7-4-8-12-23)16-15-22-9-5-3-6-10-22/h3-14,19-20,28H,15-18,21H2,1-2H3,(H,31,37)	PubChem
InChIKey	JKKKHIBCTKIWFJ-UHFFFAOYSA-N	PubChem
XLogP3	4.9	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	7	PubChem
Rotatable Bond Count	9	PubChem
Exact Mass	524.253589 g/mol	PubChem
Monoisotopic Mass	524.253589 g/mol	PubChem
Topological Polar Surface Area	98.8 Å²	PubChem

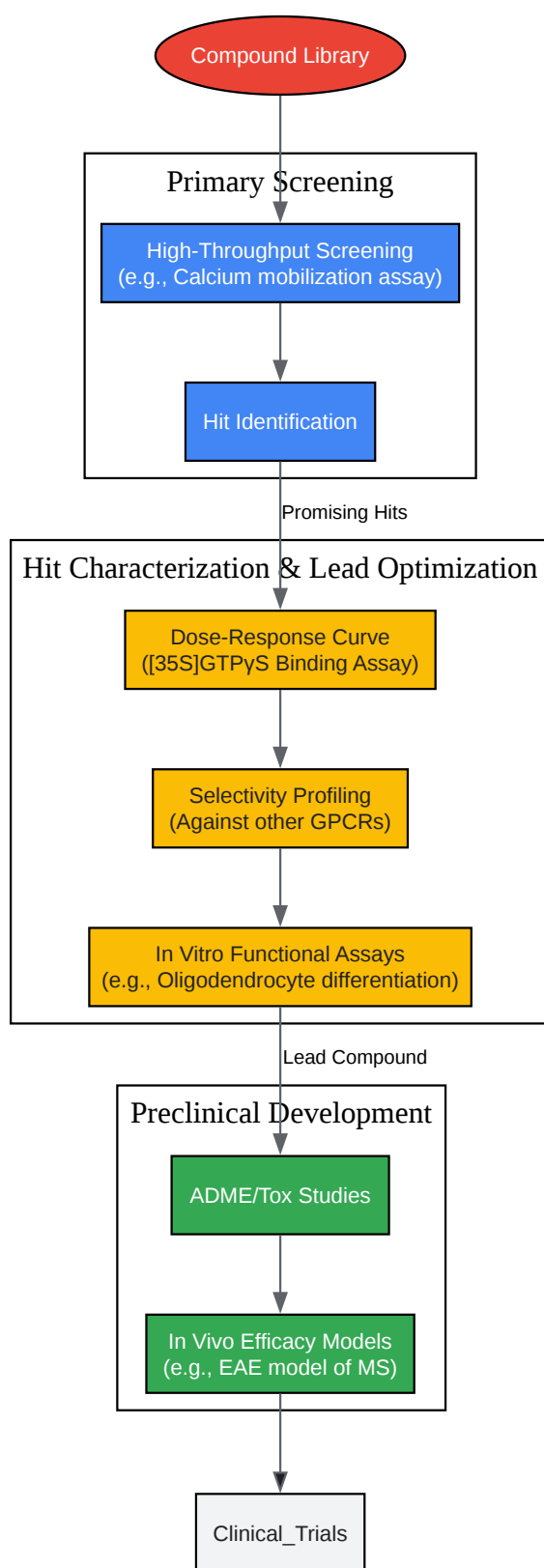
Heavy Atom Count	39	PubChem
Formal Charge	0	PubChem
Complexity	815	PubChem
Isotope Atom Count	0	PubChem
Defined Atom Stereocenter Count	0	PubChem
Undefined Atom Stereocenter Count	1	PubChem
Defined Bond Stereocenter Count	0	PubChem
Undefined Bond Stereocenter Count	0	PubChem
Covalently-Bonded Unit Count	1	PubChem

Mechanism of Action and Signaling Pathway

ASN04421891 functions as a potent modulator of the GPR17 receptor, with a reported EC₅₀ of 3.67 nM in a [³⁵S]GTPγS binding assay.^[1] GPR17 is a P2Y-like receptor that is expressed on neurons and oligodendrocyte precursor cells (OPCs). It is implicated in the regulation of myelination and has emerged as a therapeutic target for neurodegenerative diseases such as multiple sclerosis.

The binding of **ASN04421891** to GPR17 is thought to modulate the receptor's activity, which is coupled to both G_{ai} and G_{αq} G-protein subunits. The G_{ai} pathway typically leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. The G_{αq} pathway, on the other hand, activates phospholipase C (PLC), leading to the production of inositol triphosphate (IP₃) and diacylglycerol (DAG), which in turn mobilize intracellular calcium and activate protein kinase C (PKC), respectively. The downstream consequences of GPR17 modulation by **ASN04421891** are a subject of ongoing research but are believed to influence the differentiation and maturation of oligodendrocytes.





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References

- 1. medchemexpress.com [medchemexpress.com]
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